

How to dissolve and store UZH1a for long-term use

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Compound of Interest

Compound Name: UZH1a

Cat. No.: B15581348

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Application Notes and Protocols for UZH1a

For Researchers, Scientists, and Drug Development Professionals

Introduction

UZH1a is a potent and selective inhibitor of the N6-methyladenosine (m6A) methyltransferase METTL3, with an IC₅₀ of 280 nM.^{[1][2]} It serves as a valuable chemical probe for studying the role of METTL3 and m6A RNA modification in various cellular processes.^{[1][2]} **UZH1a** has demonstrated anti-tumor activity, including the induction of apoptosis and cell cycle arrest in acute myeloid leukemia (AML) cell lines, making it a compound of interest in cancer research and drug development.^{[2][3]} Proper dissolution and storage are critical for maintaining the stability and activity of **UZH1a** for reproducible experimental results.

Physicochemical Properties

A summary of the key physicochemical properties of **UZH1a** is provided in the table below.

Property	Value	Reference
Molecular Formula	C32H42N6O	[1]
Molecular Weight	558.71 g/mol	[1]
Biochemical Potency (IC50)	280 nM	[1][2]
Cellular Potency (IC50)	MOLM-13: 11 μ M MHEK293T: 67 μ M μ MU2Os: 87 μ M	[1][2]
Cellular m6A Reduction (IC50)	MOLM-13: 4.6 μ M	[1][2]
Octanol-Water Partition Coefficient (logD7.4)	2.6	[4][5]

Dissolution Protocols

UZH1a requires different dissolution protocols for in vitro and in vivo applications. For all applications, it is recommended to start by preparing a stock solution in an appropriate organic solvent.

In Vitro Stock Solution Preparation

Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing concentrated stock solutions of **UZH1a** for use in cell-based assays.

Protocol:

- Weigh the desired amount of **UZH1a** powder in a sterile microcentrifuge tube.
- Add the calculated volume of pure, anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 20 mM).
- Vortex or sonicate the solution gently until the compound is completely dissolved. If precipitation occurs, gentle warming can be applied.[1]
- Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.

In Vivo Formulation Preparation

For animal studies, a clear stock solution in DMSO should first be prepared, followed by dilution in a suitable vehicle. The final working solution for in vivo experiments should be prepared fresh on the day of use.^[1] Below are established protocols for preparing **UZH1a** formulations for in vivo administration.

3.2.1. Corn Oil-Based Formulation

Component	Percentage
DMSO	10%
Corn Oil	90%

Protocol:

- Prepare a concentrated stock solution of **UZH1a** in DMSO (e.g., 60 mg/mL).
- For a 1 mL final volume, add 100 µL of the DMSO stock solution to 900 µL of corn oil.
- Mix thoroughly until a clear, homogenous solution is obtained.^[1]
- Note: This formulation achieves a solubility of ≥ 6 mg/mL (10.74 mM).^[1] Careful consideration is advised if the continuous dosing period exceeds half a month.^[1]

3.2.2. PEG300 and Tween-80-Based Formulation

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Protocol:

- Prepare a concentrated stock solution of **UZH1a** in DMSO (e.g., 55 mg/mL).

- For a 1 mL final volume, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300 and mix well.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to reach the final volume of 1 mL and mix thoroughly.^[1]
- Note: This formulation yields a clear solution with a solubility of ≥ 5.5 mg/mL (9.84 mM).^[1]

3.2.3. SBE- β -CD-Based Formulation

Component	Percentage
DMSO	10%
20% SBE- β -CD in Saline	90%

Protocol:

- Prepare a concentrated stock solution of **UZH1a** in DMSO (e.g., 55 mg/mL).
- Prepare a 20% (w/v) solution of Captisol® (SBE- β -CD) in saline.
- For a 1 mL final volume, add 100 μ L of the DMSO stock solution to 900 μ L of the 20% SBE- β -CD solution.
- Mix until a clear solution is achieved.^[1]
- Note: This formulation results in a solubility of ≥ 5.5 mg/mL (9.84 mM).^[1]

Long-Term Storage

Proper storage is crucial to maintain the stability and activity of **UZH1a**.

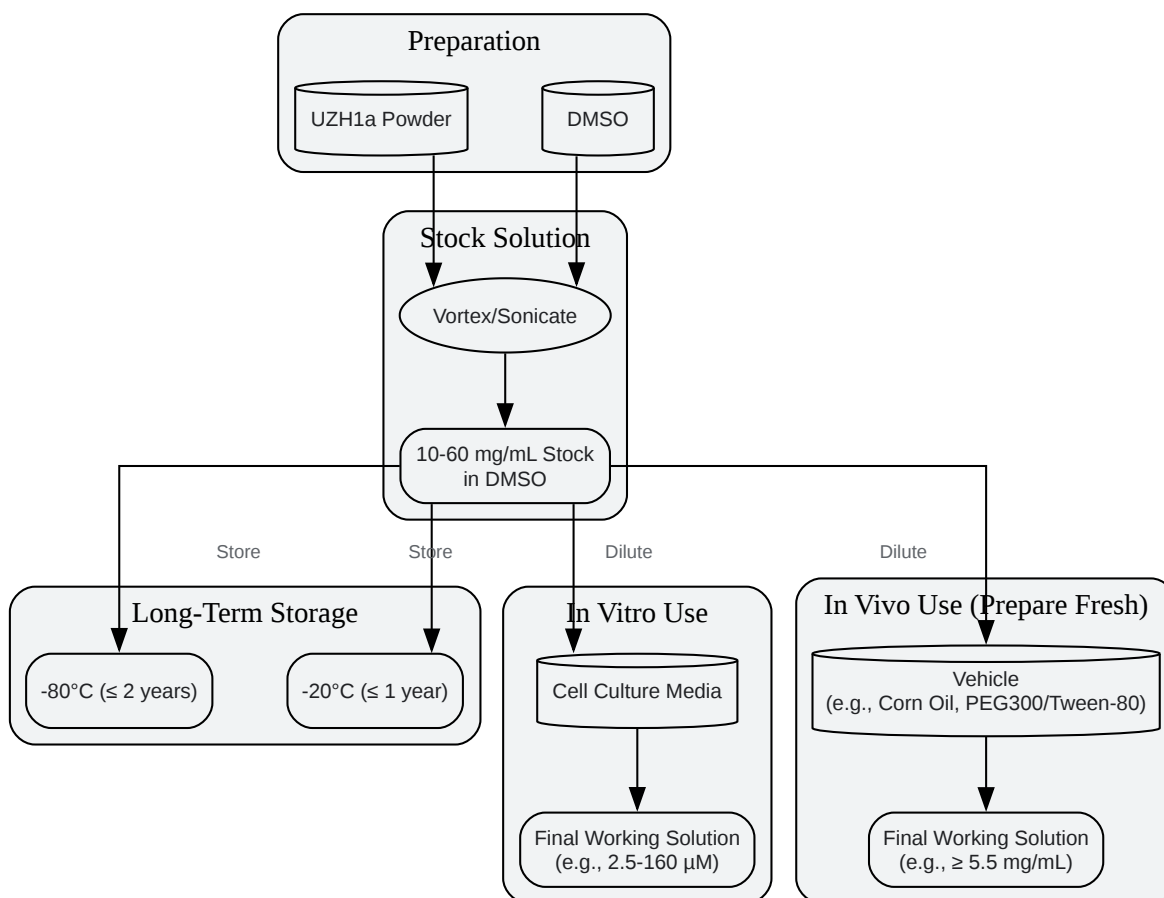
Storage Temperature	Duration	Recommendations
-80°C	Up to 2 years	Recommended for long-term storage of stock solutions. [1]
-20°C	Up to 1 year	Suitable for shorter-term storage of stock solutions. [1]

Key Recommendations:

- Store stock solutions in tightly sealed vials to prevent evaporation and contamination.
- Aliquot stock solutions to minimize the number of freeze-thaw cycles.
- Protect from light.
- In vivo working solutions should be prepared fresh daily.[\[1\]](#)

Visual Protocols and Pathways

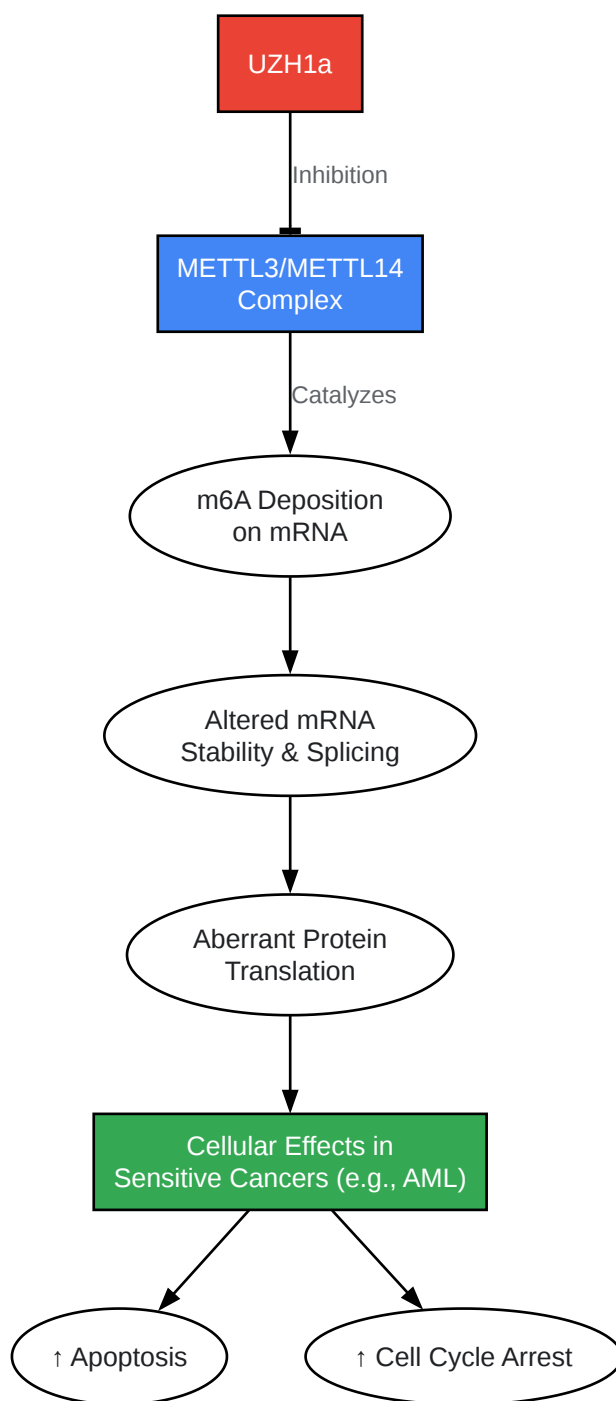
Experimental Workflow for UZH1a Dissolution and Storage



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Caption: Workflow for **UZH1a** dissolution and storage.

UZH1a Mechanism of Action Signaling Pathway



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Caption: **UZH1a** inhibits METTL3, leading to cellular effects.

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References

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